

Essential Safety and Operational Guide for Handling Nonylamine

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Compound of Interest

Compound Name: Nonylamine

Cat. No.: B085610

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This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Nonylamine** (1-Aminononane). The following guidelines are intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

Nonylamine is classified as a hazardous chemical that can cause severe skin burns, eye damage, and is harmful if swallowed, inhaled, or in contact with skin.^{[1][2][3][4][5]} It is also a combustible liquid and very toxic to aquatic life.^{[1][3][5]} Adherence to proper PPE is mandatory to minimize exposure risks.

Table 1: Recommended Personal Protective Equipment for Handling **Nonylamine**

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield compliant with OSHA's 29 CFR 1910.133 or European Standard EN166.[1]	To protect against splashes and vapors that can cause severe eye damage.[1][3]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1] This includes a lab coat and, if necessary, an apron or coveralls.	To prevent skin contact which can be harmful and cause severe burns.[3][4][6]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1] A dust mask type N95 (US) is also suggested.[2]	To prevent inhalation of harmful vapors.[3][6]

Operational Procedures: Handling and Storage

Safe handling and storage are critical to preventing accidents and ensuring the integrity of the chemical.

Handling:

- Always use **Nonylamine** within a chemical fume hood.[1]
- Employ spark-proof tools and explosion-proof equipment.[1]
- Ensure adequate ventilation and that eyewash stations and safety showers are in close proximity to the workstation.[1]
- Avoid contact with skin, eyes, and clothing.

- Do not breathe mists or vapors.[1]
- Keep the container tightly closed when not in use.
- Keep away from open flames, hot surfaces, and other sources of ignition.[1]

Storage:

- Store in a well-ventilated place, keeping the container tightly closed.
- Store below +30°C.[5]
- It is classified under Storage Class Code 8A for combustible, corrosive hazardous materials.
[2][5]

Emergency Protocols

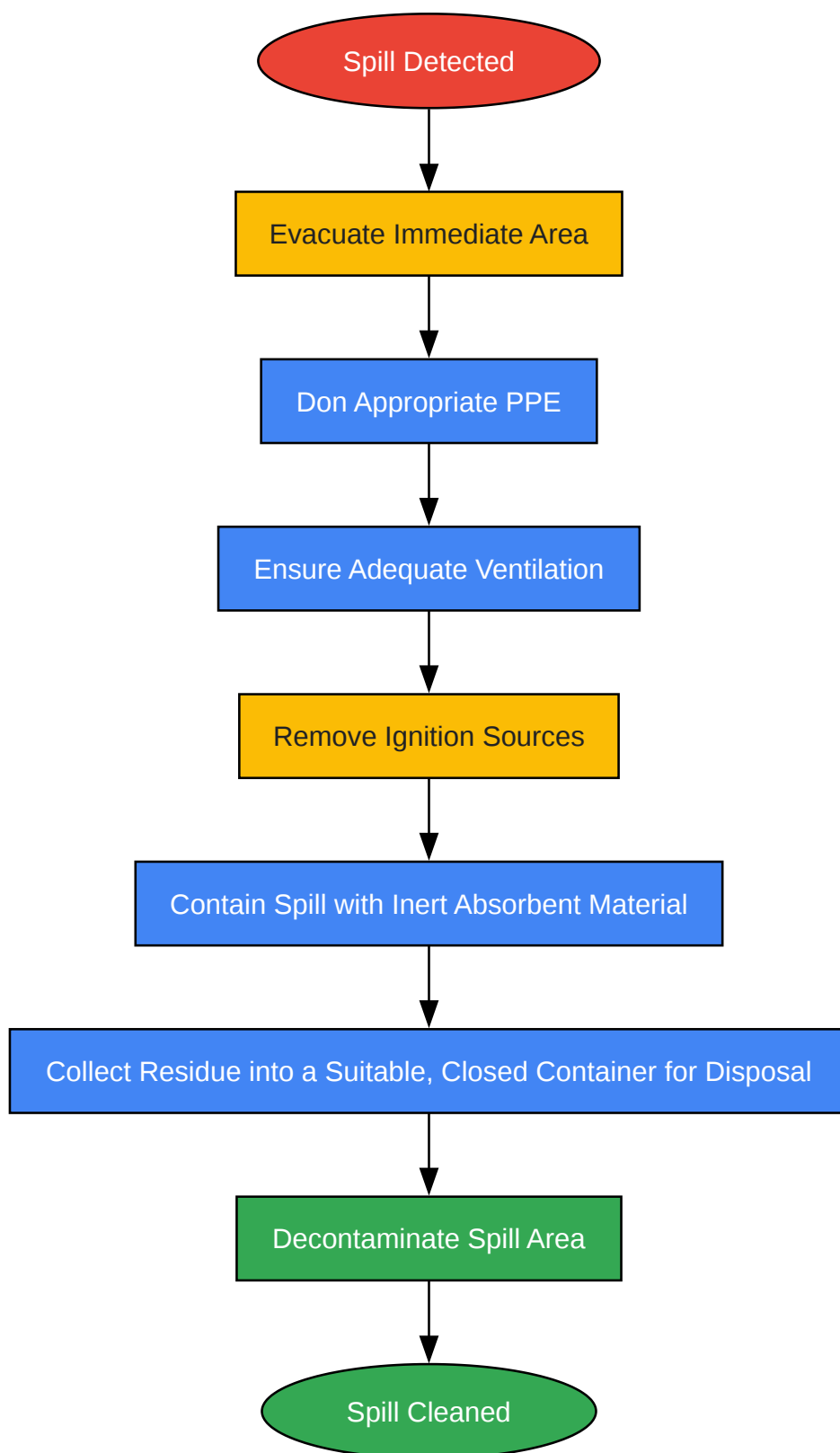
Immediate and appropriate responses to emergencies can significantly mitigate harm.

First Aid Measures:

- In case of eye contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[3]
- In case of skin contact: Remove all contaminated clothing immediately and rinse the skin with plenty of water.[3] Seek immediate medical attention.
- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration.[1][6] Seek immediate medical attention.[3]
- If swallowed: Do NOT induce vomiting.[1][7] Call a physician or poison control center immediately.[1][3]

Spill Response:

In the event of a spill, a systematic approach is necessary to contain and clean the area safely.



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Workflow for handling a **Nonylamine** spill.

Disposal Plan

Proper disposal of **Nonylamine** and its contaminated materials is crucial to prevent environmental harm and comply with regulations.

- Waste Classification: **Nonylamine** is considered a hazardous waste.[1]
- Disposal Method: Disposal should be handled by a licensed professional waste disposal service.[7][8] The material should be collected in suitable, closed containers.[1]
- Regulatory Compliance: Chemical waste generators must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[1] Do not flush into surface water or sanitary sewer systems.[1]

Table 2: Physical and Chemical Properties

Property	Value
Flash Point	74 °C (165.2 °F) - closed cup[2][6]
Boiling Point	201 °C[8]
Molecular Weight	143.27 g/mol [4][5]
Appearance	Colorless to light yellow clear liquid[8]

By adhering to these safety and handling protocols, researchers and scientists can minimize the risks associated with **Nonylamine** and ensure a safe laboratory environment.

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References

- 1. fishersci.com [fishersci.com]

- 2. 壬胺 98% | Sigma-Aldrich [sigmaaldrich.com]
- 3. Nonylamine SDS - Download & Subscribe for Updates [sdsmanager.com]
- 4. Nonylamine | C₉H₂₁N | CID 16215 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. merckmillipore.com [merckmillipore.com]
- 6. spectrumchemical.com [spectrumchemical.com]
- 7. Nonylamine | 112-20-9 | Tokyo Chemical Industry UK Ltd. [tcichemicals.com]
- 8. Nonylamine | 112-20-9 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
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